An In-depth Technical Guide to the Phases of Titanium Phosphide

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Compound of Interest

Compound Name:	*Titanium phosphide*
CAS No.:	*12037-65-9*
Cat. No.:	*B083251*

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This technical guide provides a comprehensive overview of the various phases of **titanium phosphide**, catering to researchers, scientists, and professionals in materials science. The document details the crystal structures, physical and chemical properties, and synthesis methods of known **titanium phosphide** compounds. All quantitative data is summarized in structured tables for comparative analysis, and detailed experimental protocols for key synthesis techniques are provided.

Introduction to Titanium Phosphides

Titanium phosphides are a class of binary inorganic compounds composed of titanium and phosphorus. These materials exhibit a range of stoichiometries, each with unique crystal structures and physicochemical properties. Generally, they are characterized by high melting points, metallic conductivity, and significant chemical stability, making them promising candidates for various applications, including as wear-resistant coatings, in high-power and high-frequency electronics, and as catalytic materials. Unlike phosphides of alkali and alkaline earth metals, which are ionic and readily hydrolyze, **titanium phosphide**s are classified as metal-rich phosphides with delocalized electrons, contributing to their metallic character.[1]

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Phases of Titanium Phosphide

Several stable phases of **titanium phosphide** have been identified, with the most common ones being TiP, TiP_2, Ti_3P, Ti_4P_3, and Ti_5P_3. Other reported phases include Ti_2P and Ti_7P_4.[1] This section details the known properties of these phases.

Titanium Monophosphide (TiP)

Titanium monophosphide is a gray crystalline powder with a high melting point and metallic conductivity.[1] It is notably resistant to attack by common acids and water.[1]

Other Titanium Phosphide Phases

A variety of other **titanium phosphide** phases have been reported, each with distinct crystal structures and properties. The Ti-P binary phase diagram indicates the stability regions for these different compounds.[2]

Data Presentation

The following tables summarize the quantitative data for the different phases of **titanium phosphide** based on available literature.

Table 1: Crystal Structure Data of **Titanium Phosphide** Phases

Phase	Crystal System	Space Group	Lattice Parameters (Å)
TiP	Hexagonal	$P6_3/mmc$	a = 3.49, c = 11.70[3]
Ti_3P	Tetragonal	$P4_2/n$	a = 9.94, c = 4.98[3]
Ti_4P_3	Cubic	I-43d	a = 6.430[4]
Ti_5P_3	Orthorhombic	Pnma	a = 11.93, b = 3.59, c = 9.77[5]

Table 2: Physical and Chemical Properties of **Titanium Phosphide** Phases

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Property	TiP	Ti_3P	Ti_4P_3	Ti_5P_3
Molar Mass (g/mol)	78.84[6]	174.58	284.42	332.26
Appearance	Gray crystalline powder[1]	-	-	-
Density (g/cm^3)	4.08[1]	4.72[3]	-	4.45[5]
Melting Point (°C)	>1400[1]	-	-	-
Chemical Stability	Not attacked by common acids or water[1]	-	-	-

Table 3: Electronic and Thermal Properties of **Titanium Phosphide** Phases

Property	TiP
Electrical Resistivity	10–120 mΩ·cm (thin film)[3]
Thermal Conductivity (W/m·K)	Data not available
Seebeck Coefficient (µV/K)	Data not available

Experimental Protocols

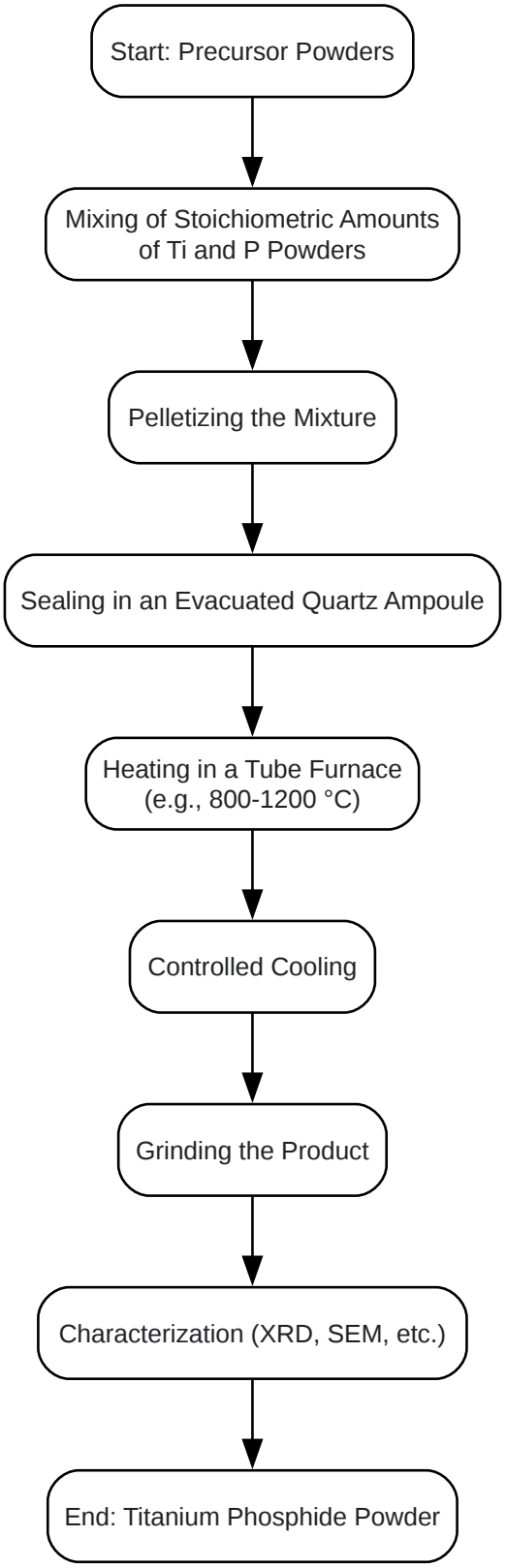
This section provides detailed methodologies for the synthesis of **titanium phosphide**s.

Solid-State Synthesis of **Titanium Phosphide** Powders

Solid-state reaction is a common method for producing polycrystalline powders of intermetallic compounds like **titanium phosphide**s.

Workflow for Solid-State Synthesis

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Caption: General workflow for solid-state synthesis of **titanium phosphide**s.

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Detailed Protocol:

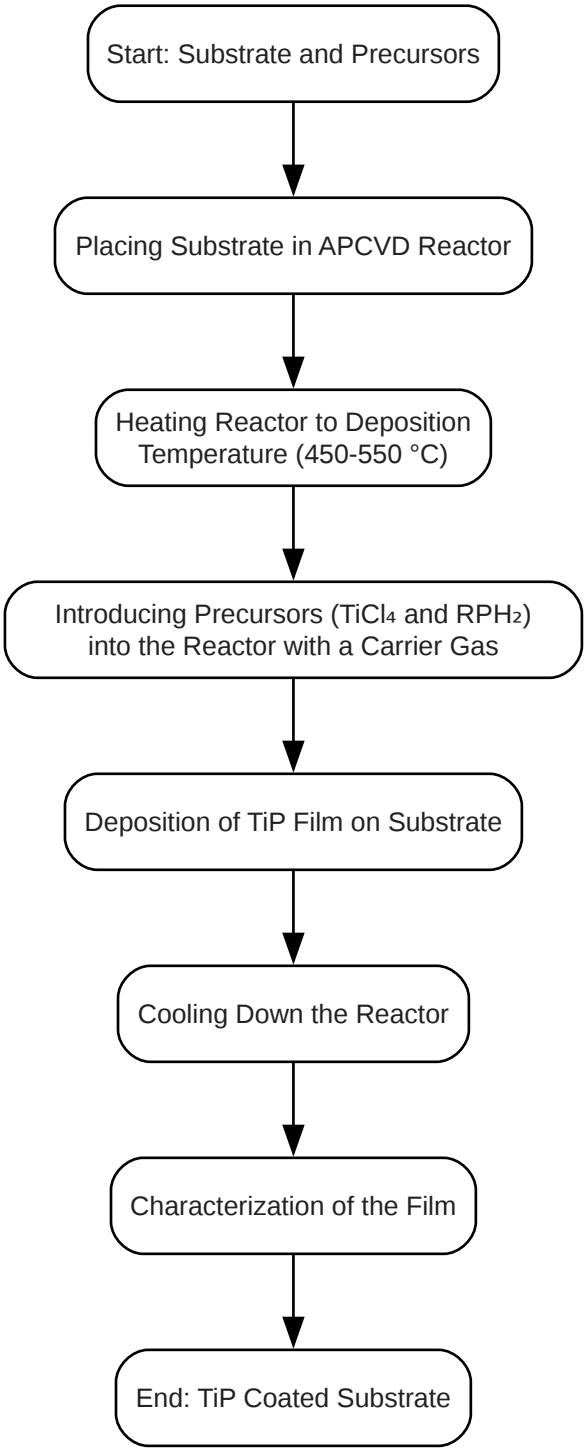
- Precursor Preparation: High-purity titanium powder and red phosphorus powder are used as precursors.
- Mixing: The powders are weighed in the desired stoichiometric ratio (e.g., 1:1 for TiP) inside an inert atmosphere glovebox to prevent oxidation. They are then thoroughly mixed using a mortar and pestle or a ball mill.
- Pelletizing: The mixed powder is pressed into a pellet to ensure intimate contact between the reactant particles.
- Sealing: The pellet is placed in a quartz ampoule, which is then evacuated to a high vacuum and sealed.
- Heating: The sealed ampoule is placed in a tube furnace and heated to a high temperature (typically in the range of 800-1200 °C) for an extended period (several hours to days) to allow for the solid-state diffusion and reaction to occur.
- Cooling: The furnace is then slowly cooled down to room temperature.
- Characterization: The resulting product is ground into a fine powder and characterized using techniques such as X-ray diffraction (XRD) to confirm the phase purity and crystal structure, and scanning electron microscopy (SEM) to observe the morphology.

Chemical Vapor Deposition (CVD) of Titanium Phosphide Coatings

Chemical Vapor Deposition is a versatile technique for depositing high-quality thin films and coatings.

Workflow for Atmospheric Pressure Chemical Vapor Deposition (APCVD)

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Caption: Workflow for APCVD of **titanium phosphide** coatings.

Detailed Protocol for Atmospheric Pressure Chemical Vapor Deposition (APCVD) of TiP:[3]

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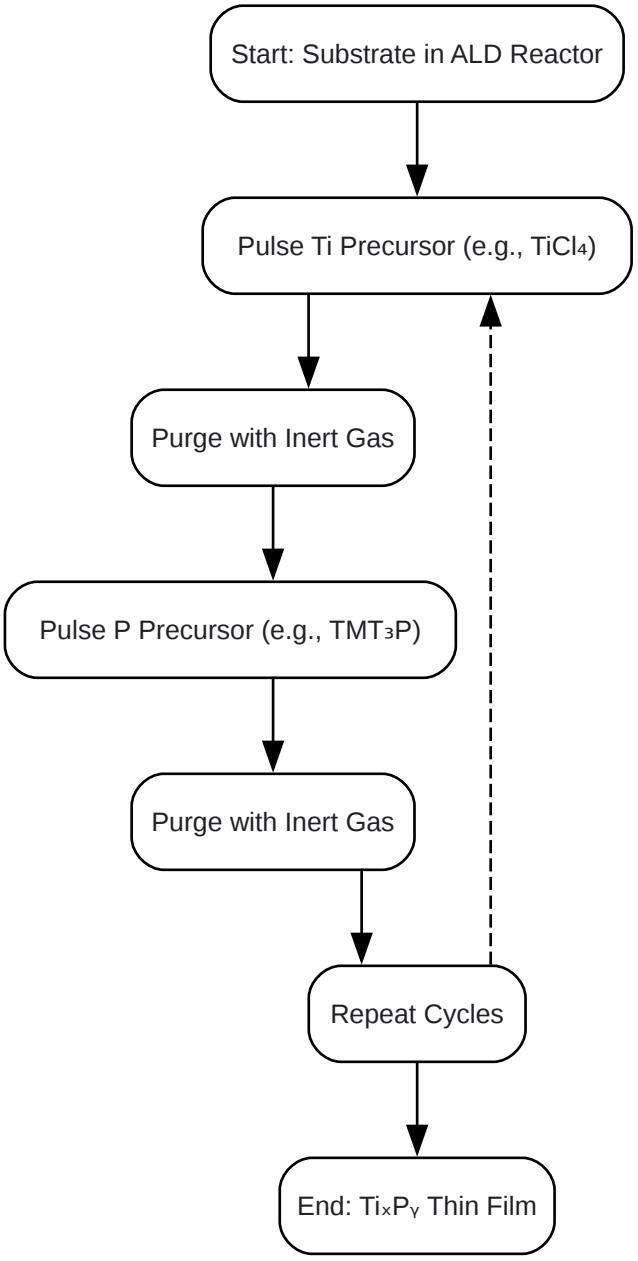
- Precursors: Titanium tetrachloride ($TiCl_4$) and an organophosphine such as tert-butylphosphine (t-$BuPH_2$), phenylphosphine ($PhPH_2$), or cyclohexylphosphine ($CyPH_2$) are used as the titanium and phosphorus sources, respectively.
- Reactor Setup: A glass substrate is placed inside an atmospheric pressure CVD reactor.
- Deposition Conditions: The reactor is heated to a temperature in the range of 450-550 °C. The precursors are introduced into the reactor using a carrier gas (e.g., nitrogen or argon).
- Deposition Process: The volatile precursors react and/or decompose on the heated substrate surface, leading to the formation of a **titanium phosphide** film. The growth rates can be on the order of 1 µm/min at 550 °C.
- Characterization: The resulting films are characterized for their crystallinity, composition, and properties using techniques such as XRD, SEM, X-ray Photoelectron Spectroscopy (XPS), and electrical resistivity measurements.

Atomic Layer Deposition (ALD) of **Titanium Phosphide** Thin Films

Atomic Layer Deposition is a thin-film deposition technique that allows for precise control over the film thickness and conformity at the atomic level.

Workflow for Thermal Atomic Layer Deposition (ALD)

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Caption: A typical thermal ALD cycle for **titanium phosphide** deposition.

Detailed Protocol for Thermal ALD of Ti_xP_y:[1][6]

- Precursors: Titanium tetrachloride ($TiCl_4$) and tris(trimethyltin)phosphide (TMT_3P) can be used as the titanium and phosphorus precursors, respectively.

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- Deposition Parameters: The deposition is carried out in an ALD reactor within a specific temperature window, typically between 175 °C and 225 °C.
- ALD Cycle: A typical ALD cycle consists of four steps: a. Pulse $TiCl_4$: A pulse of $TiCl_4$ vapor is introduced into the reactor, which chemisorbs onto the substrate surface. b. Purge 1: The reactor is purged with an inert gas (e.g., nitrogen) to remove any unreacted $TiCl_4$ and byproducts. c. Pulse TMT_3P: A pulse of TMT_3P vapor is introduced, which reacts with the chemisorbed titanium-containing species on the surface. d. Purge 2: The reactor is purged again with the inert gas to remove unreacted TMT_3P and reaction byproducts.
- Film Growth: This cycle is repeated a desired number of times to achieve the target film thickness. The growth rate is typically in the range of angstroms per cycle.
- Post-Deposition Annealing: A post-annealing treatment (e.g., at 450 °C for 2 hours) can be performed to crystallize the as-deposited amorphous films.[7]

Conclusion

This technical guide has provided a detailed overview of the different phases of **titanium phosphide**, including their synthesis, crystal structures, and known properties. While significant data exists for phases like TiP, Ti_3P, Ti_4P_3, and Ti_5P_3, further research is needed to fully characterize the thermal and electronic properties of all phases, particularly for the less-studied TiP_2, Ti_2P, and Ti_7P_4. The detailed experimental protocols for various synthesis methods provided herein offer a valuable resource for researchers aiming to produce and investigate these promising materials for a range of technological applications. The continued exploration of the **titanium phosphide** system is expected to unveil new functionalities and expand their utility in advanced materials science.

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